

physical and chemical properties of Ethyl 6-(hydroxymethyl)pyridine-2-carboxylate

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Compound of Interest

Compound Name: Ethyl 6-(hydroxymethyl)pyridine-2-carboxylate

Cat. No.: B1311370

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An In-depth Technical Guide on Ethyl 6-(hydroxymethyl)pyridine-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 6-(hydroxymethyl)pyridine-2-carboxylate is a heterocyclic building block of significant interest in medicinal chemistry and organic synthesis. As a substituted pyridine derivative, it incorporates three key functional groups: an ethyl ester, a hydroxymethyl group, and a pyridine ring. This unique combination makes it a versatile intermediate for the synthesis of a wide range of more complex molecules, particularly those with potential therapeutic applications. This document provides a comprehensive overview of its physical and chemical properties, potential applications, and a conceptual framework for its synthesis and analysis.

Chemical Identity and Physical Properties

The fundamental chemical and physical characteristics of **Ethyl 6-(hydroxymethyl)pyridine-2-carboxylate** are summarized below. These properties are crucial for its handling, storage, and application in synthetic chemistry.

Chemical Structure

Caption: Chemical structure of **Ethyl 6-(hydroxymethyl)pyridine-2-carboxylate**.

Properties Summary

The following tables summarize the key identifiers and physico-chemical properties of **Ethyl 6-(hydroxymethyl)pyridine-2-carboxylate**.

Identifier	Value	Source
CAS Number	41337-81-9	[1][2][3]
Molecular Formula	C ₉ H ₁₁ NO ₃	[1][2][3][4]
Molecular Weight	181.19 g/mol	[1][3]
Purity	Typically ≥97% or ≥98%	[2][5]

Physical Property	Value	Source
Appearance	White to off-white solid	[6]
Boiling Point	337.1 ± 32.0 °C (Predicted)	[6]
Density	1.200 ± 0.06 g/cm ³ (Predicted)	[6]
pKa	13.02 ± 0.10 (Predicted)	[6]
Storage Temperature	Varies by supplier; -20°C, 2-8°C, or Room Temperature	[1][2][3][6]

Chemical Properties and Reactivity

Ethyl 6-(hydroxymethyl)pyridine-2-carboxylate is characterized by three main reactive sites:

- **Pyridine Ring:** The nitrogen atom in the pyridine ring imparts basic properties and can be quaternized. The ring itself can undergo electrophilic or nucleophilic substitution, depending on the reaction conditions and the directing effects of the existing substituents.
- **Ethyl Ester Group:** The ester is susceptible to hydrolysis under acidic or basic conditions to yield the corresponding carboxylic acid. It can also undergo transesterification or be reduced

to an alcohol.

- **Hydroxymethyl Group:** The primary alcohol can be oxidized to an aldehyde or a carboxylic acid. It can also be converted to other functional groups, such as halides or ethers, or participate in esterification reactions.

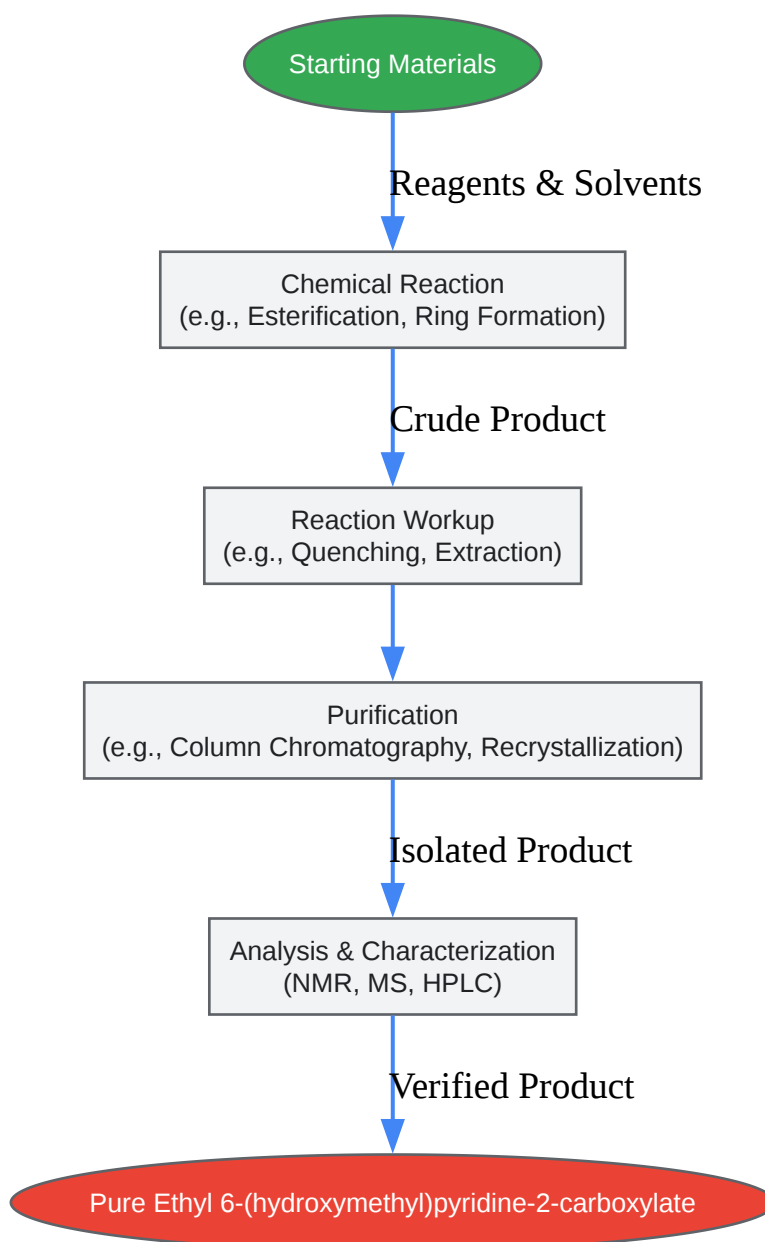
This multifunctionality makes it a valuable precursor in the synthesis of various pyridine derivatives, which are important scaffolds in the development of anti-inflammatory and antimicrobial agents[7].

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **Ethyl 6-(hydroxymethyl)pyridine-2-carboxylate** are not readily available in the public domain through the conducted searches, a general workflow for the synthesis, purification, and analysis of such a compound can be conceptualized.

Conceptual Synthesis Workflow

The synthesis of a substituted pyridine like this would typically involve a multi-step process, likely starting from a more readily available pyridine or by constructing the pyridine ring through a condensation reaction. A generalized workflow is depicted below.



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Caption: A conceptual workflow for the synthesis and purification of a chemical intermediate.

Methodology for a Key Cited Experiment (Conceptual)

Although a direct protocol for the synthesis of the title compound was not found, a related procedure for the preparation of a substituted pyridone provides insight into the potential synthetic strategies that could be adapted. For instance, the synthesis of 3-cyano-6-methyl-2(1H)-pyridone involves the condensation of sodium formylacetone with cyanoacetamide[8].

A hypothetical adaptation for the synthesis of a pyridine carboxylate might involve:

- **Reaction Setup:** A suitable precursor, such as a substituted pyridine with a methyl group and a carboxylic acid, would be placed in a reaction vessel with a solvent.
- **Reaction:** The methyl group could be functionalized to a hydroxymethyl group via a controlled oxidation, and the carboxylic acid could be esterified by reacting it with ethanol under acidic conditions.
- **Workup:** After the reaction is complete, the mixture would be neutralized, and the product extracted into an organic solvent.
- **Purification:** The crude product would then be purified, typically using column chromatography on silica gel to separate the desired product from any unreacted starting materials or byproducts.
- **Analysis:** The final product's identity and purity would be confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).

Applications in Drug Discovery and Development

Ethyl 6-(hydroxymethyl)pyridine-2-carboxylate serves as a key intermediate in the synthesis of more complex molecules with potential biological activity. Its utility has been noted in the development of novel anti-inflammatory and antimicrobial agents^[7]. The pyridine scaffold is a common feature in many approved drugs, and the presence of both an ester and an alcohol group on this molecule provides two distinct points for further chemical modification, allowing for the exploration of a diverse chemical space in drug discovery programs.

Safety, Handling, and Storage

- **Handling:** Standard laboratory safety precautions should be observed when handling this chemical, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat.
- **Storage:** There is some variation in the recommended storage temperatures from different suppliers, with recommendations including -20°C, 2-8°C, and room temperature^{[1][2][3][6]}.

For long-term stability, storage at or below 2-8°C is advisable, protected from light and moisture.

Conclusion

Ethyl 6-(hydroxymethyl)pyridine-2-carboxylate is a valuable and versatile chemical intermediate. Its key physical and chemical properties, particularly its multiple reactive sites, make it an important building block for the synthesis of novel compounds, especially in the fields of medicinal chemistry and drug development. While detailed synthetic protocols are not widely published, its structure suggests that it can be readily employed in a variety of chemical transformations to generate diverse libraries of pyridine-based molecules for biological screening. Further research into its applications is likely to yield new and interesting chemical entities with potential therapeutic value.

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